Technical Support Center: Imidazo[1,2-b][1,2,4]triazine Recrystallization

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Compound of Interest

Compound Name:	*Imidazo[1,2-B][1,2,4]triazine*
CAS No.:	*275-00-3*
Cat. No.:	*B3350415*

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Core Diagnostics: Physicochemical Behavior of Imidazo-triazines

Imidazo[1,2-b][1,2,4]triazine derivatives (such as the c-Met inhibitor capmatinib) feature a highly conjugated, planar, nitrogen-rich heterocyclic core. This unique architecture dictates their crystallization thermodynamics. The multiple nitrogen-bond acceptors promote strong intermolecular hydrogen bonding and

stacking, frequently leading to poor solubility in non-polar media, high risks of polymorphism, and the formation of stable channel solvates[1].

To navigate these challenges, solvent selection must be precisely calibrated based on whether the target is a free base or a salt form (e.g., dihydrochloride or dibenzenesulfonic acid salts)[1].

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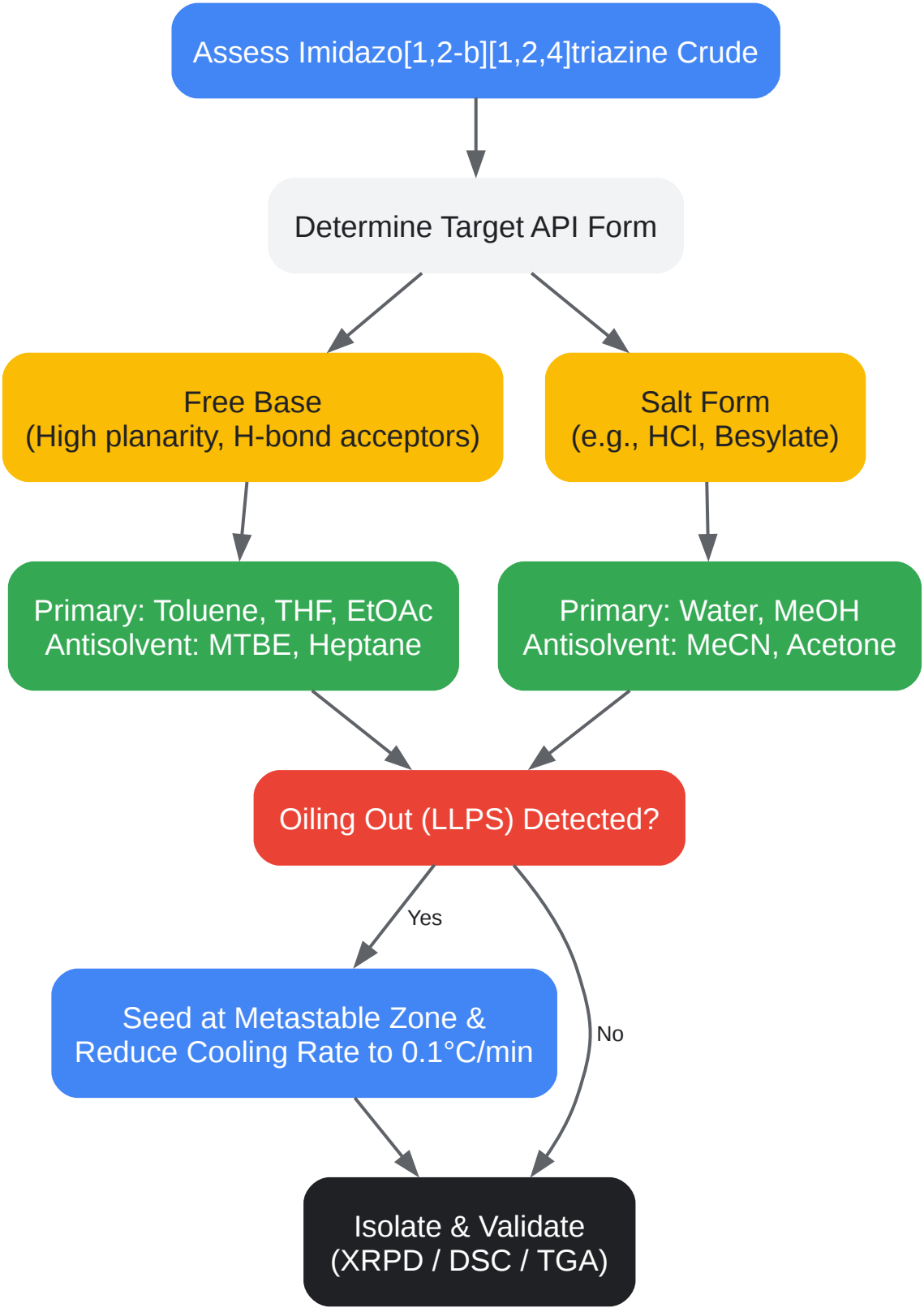

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Recrystallization workflow for **imidazo[1,2-b][1,2,4]triazine**s.

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Quantitative Solvent Matrix

Selecting the correct solvent system requires balancing solubility, yield, and the risk of generating unwanted solid forms. The table below synthesizes optimal solvent parameters for these derivatives based on industrial scale-up data[2][3].

Solvent System	Target Form	Volumetric Ratio (v/w)	Typical Yield	Polymorph / Solvate Risk	Primary Mechanism
Toluene / THF	Free Base	20:1 to 40:1	75 - 85%	High (THF solvates)	Anti-solvent addition
Water / Acetonitrile (1:1)	Salt (e.g., HCl)	10:1 to 15:1	80 - 90%	Low	Temperature cycling
Methanol / MTBE	Free Base	15:1	70 - 80%	Moderate	Anti-solvent addition
Ethyl Acetate / Heptane	Free Base	20:1	65 - 75%	Moderate	Evaporative / Cooling

The Protocol Vault: Self-Validating Methodologies

Protocol A: Anti-Solvent Crystallization of Free Base (Toluene/THF System)

This method leverages the high solubility of the imidazo-triazine core in THF and the anti-solvent properties of toluene to drive nucleation[2].

- Dissolution: Suspend 1.0 g of crude **imidazo[1,2-b][1,2,4]triazine** free base in 5.0 mL of Tetrahydrofuran (THF). Heat to 55°C under continuous stirring until complete dissolution.
- Clarification (Self-Validation Checkpoint 1): Visually inspect the solution. If particulate matter remains, hot-filter through a 0.45 µm PTFE membrane. Causality: Unfiltered impurities act as heterogeneous nucleation sites, leading to premature and uncontrolled crystallization.

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- Anti-Solvent Addition: Maintain temperature at 55°C. Slowly add 15.0 mL of Toluene dropwise over 45 minutes.
- Seeding (Self-Validation Checkpoint 2): Once the solution becomes slightly turbid (reaching the metastable zone), pause the addition and introduce 10 mg of pure crystalline seed. If the turbidity clears, the solution is undersaturated; wait 10 minutes and add 2.0 mL more Toluene before re-seeding.
- Cooling & Isolation: Cool the suspension to 5°C at a controlled rate of 0.2°C/min. Hold for 2 hours. Filter the crystals and wash with cold Toluene (2 x 3 mL).
- Drying: Dry under vacuum at 60°C for 12 hours.

Protocol B: Temperature-Cycling Crystallization of Salt Forms (Water/Acetonitrile)

Salt forms (e.g., dihydrochloride) exhibit steep solubility curves in aqueous organic mixtures, making them ideal for cooling crystallization[3].

- Dissolution: Suspend 1.0 g of the imidazo-triazine salt in 10 mL of a Water/Acetonitrile (1:1 v/v) mixture. Heat to 80°C.
- Equilibration: Stir at 80°C for 30 minutes to ensure the destruction of any pseudo-polymorphic clusters.
- Controlled Cooling: Cool the reactor to 60°C at 0.5°C/min.
- Isothermal Hold (Self-Validation Checkpoint 1): Hold at 60°C for 1 hour. Spontaneous nucleation should occur. If oiling out is observed, reheat to 75°C, add 2 mL of Acetonitrile, and repeat the cooling phase. Causality: Oiling out indicates Liquid-Liquid Phase Separation (LLPS) prior to crystallization; increasing the organic fraction shifts the phase boundary to favor solid nucleation.
- Final Cooling: Cool to 0°C at 0.1°C/min. Filter the resulting solid and wash with cold Acetonitrile (5 mL)[3].
- Validation: Perform XRPD and TGA to ensure the absence of hydrate formation[1].

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Troubleshooting Desk

Q: Why is my **imidazo[1,2-b][1,2,4]triazine** derivative "oiling out" instead of forming distinct crystals? A: Oiling out, or Liquid-Liquid Phase Separation (LLPS), occurs when the supersaturated solution separates into a solute-rich liquid phase and a solvent-rich liquid phase before crystallization can occur. The highly planar, lipophilic core of imidazo-triazines makes them prone to this when the cooling rate is too fast or the anti-solvent is added too rapidly. Resolution: Re-dissolve the oil by heating. Reduce the cooling rate to <0.1°C/min. Alternatively, adjust the solvent composition to decrease the solute's solubility at higher temperatures, allowing the system to bypass the LLPS boundary and enter the metastable zone for solid nucleation.

Q: How do I remove trapped solvent (e.g., THF or Toluene) from the crystal lattice? A: Imidazo-triazines readily form channel solvates because their rigid, planar structures often pack with void spaces that trap solvent molecules[2]. Standard vacuum drying is often insufficient because the solvent is integrated into the crystal lattice. Resolution: Perform a reslurry experiment. Suspend the solvated crystals in a solvent with a smaller molecular volume that does not dissolve the API (e.g., ethanol or acetone) and stir at 40°C for 24 hours. This facilitates solvent exchange and lattice collapse into a stable, non-solvated polymorph. Confirm solvent removal via NMR or TGA[1].

Q: My yield is consistently below 60%. How can I improve recovery without compromising purity? A: A low yield typically indicates that the solubility curve in your chosen solvent is too flat, meaning a significant amount of the API remains dissolved even at 0°C. Resolution: Transition to a binary solvent system with a steeper solubility gradient. For free bases, increase the ratio of the anti-solvent (e.g., MTBE or Heptane) at the end of the cooling cycle. Ensure that the final hold time at the minimum temperature is at least 4-6 hours to allow the system to reach thermodynamic equilibrium.

FAQ Terminal

Q: Should I crystallize the free base or a salt form for preclinical studies? A: For **imidazo[1,2-b][1,2,4]triazine** derivatives, salt forms (such as dihydrochloric acid or dibenzenesulfonic acid salts) are highly recommended for preclinical and clinical development[1]. The free base often suffers from poor aqueous solubility, which limits oral bioavailability. Salts generally exhibit superior crystallinity, higher melting points, and better dissolution profiles in gastric media.

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Q: Which analytical techniques are mandatory for validating the recrystallized product? A: To ensure self-validation of your crystallization process, the following suite is mandatory:

- X-Ray Powder Diffraction (XRPD): To confirm the crystalline lattice and ensure batch-to-batch polymorphic consistency[1].
- Differential Scanning Calorimetry (DSC): To detect melting points and identify any polymorphic transitions.
- Thermogravimetric Analysis (TGA): To quantify volatile loss and differentiate between true solvates and surface-bound moisture[1].
- Proton NMR: To accurately quantify residual organic solvents (e.g., THF, Toluene) down to parts-per-million (ppm) levels.

References

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